

Solubility Profile of Ethyl 3-chloro-4-hydroxybenzoate: A Technical Guide

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Compound of Interest

Compound Name: *Ethyl 3-chloro-4-hydroxybenzoate*

Cat. No.: *B100976*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the available information on the solubility of **Ethyl 3-chloro-4-hydroxybenzoate**. Due to a lack of specific quantitative solubility data in publicly accessible literature, this document focuses on providing key physical and chemical properties, qualitative solubility information based on a structurally similar compound, and a detailed experimental protocol for determining solubility. This guide is intended to be a valuable resource for researchers and professionals working with this compound, enabling them to make informed decisions in experimental design and formulation development.

Introduction

Ethyl 3-chloro-4-hydroxybenzoate is a substituted aromatic compound with potential applications in various fields, including pharmaceuticals and material science. Understanding its solubility in different solvents is a critical parameter for its purification, formulation, and application. This guide summarizes the known properties of **Ethyl 3-chloro-4-hydroxybenzoate** and provides a practical framework for experimentally determining its solubility.

Physicochemical Properties of Ethyl 3-chloro-4-hydroxybenzoate

A summary of the key physicochemical properties of **Ethyl 3-chloro-4-hydroxybenzoate** is presented in Table 1. These properties are essential for understanding the compound's behavior in different solvent systems.

Property	Value	Source
Molecular Formula	C ₉ H ₉ ClO ₃	PubChem
Molecular Weight	200.62 g/mol	PubChem
Appearance	Solid	Sigma-Aldrich
Melting Point	98-102 °C	Sigma-Aldrich
InChI Key	QBOWIPYEPOVPGR-UHFFFAOYSA-N	PubChem
CAS Number	16357-41-8	PubChem

Solubility Profile

As of the date of this publication, specific quantitative experimental data on the solubility of **Ethyl 3-chloro-4-hydroxybenzoate** in various solvents is not available in the reviewed scientific literature. However, qualitative insights can be drawn from the behavior of structurally similar compounds.

Qualitative Solubility of a Structurally Related Compound: Ethyl 4-hydroxybenzoate (Ethylparaben)

Ethyl 4-hydroxybenzoate, also known as Ethylparaben, is a compound with a similar core structure to **Ethyl 3-chloro-4-hydroxybenzoate**, differing by the absence of a chlorine atom at the 3-position. The solubility of Ethylparaben has been documented and can provide an initial estimate for the solubility behavior of its chlorinated analog.

- **Water:** Ethyl 4-hydroxybenzoate is reported to be slightly soluble in water.^[1] The presence of the hydrophobic ethyl group limits its interaction with polar water molecules.
- **Organic Solvents:** It exhibits greater solubility in organic solvents such as ethanol, methanol, and acetone.^[1]

It is important to note that the presence of the chlorine atom in **Ethyl 3-chloro-4-hydroxybenzoate** will influence its polarity and intermolecular interactions, and therefore its solubility will differ from that of Ethylparaben. Experimental determination is necessary for precise solubility values.

Experimental Protocol for Solubility Determination: Gravimetric Method

The gravimetric method is a reliable and straightforward technique for determining the solubility of a solid solute in a liquid solvent. It involves preparing a saturated solution, separating a known mass or volume of the solution, evaporating the solvent, and weighing the remaining solute.

Materials

- **Ethyl 3-chloro-4-hydroxybenzoate**
- Selected solvent(s)
- Analytical balance
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters, filter paper)
- Volumetric flasks and pipettes
- Oven

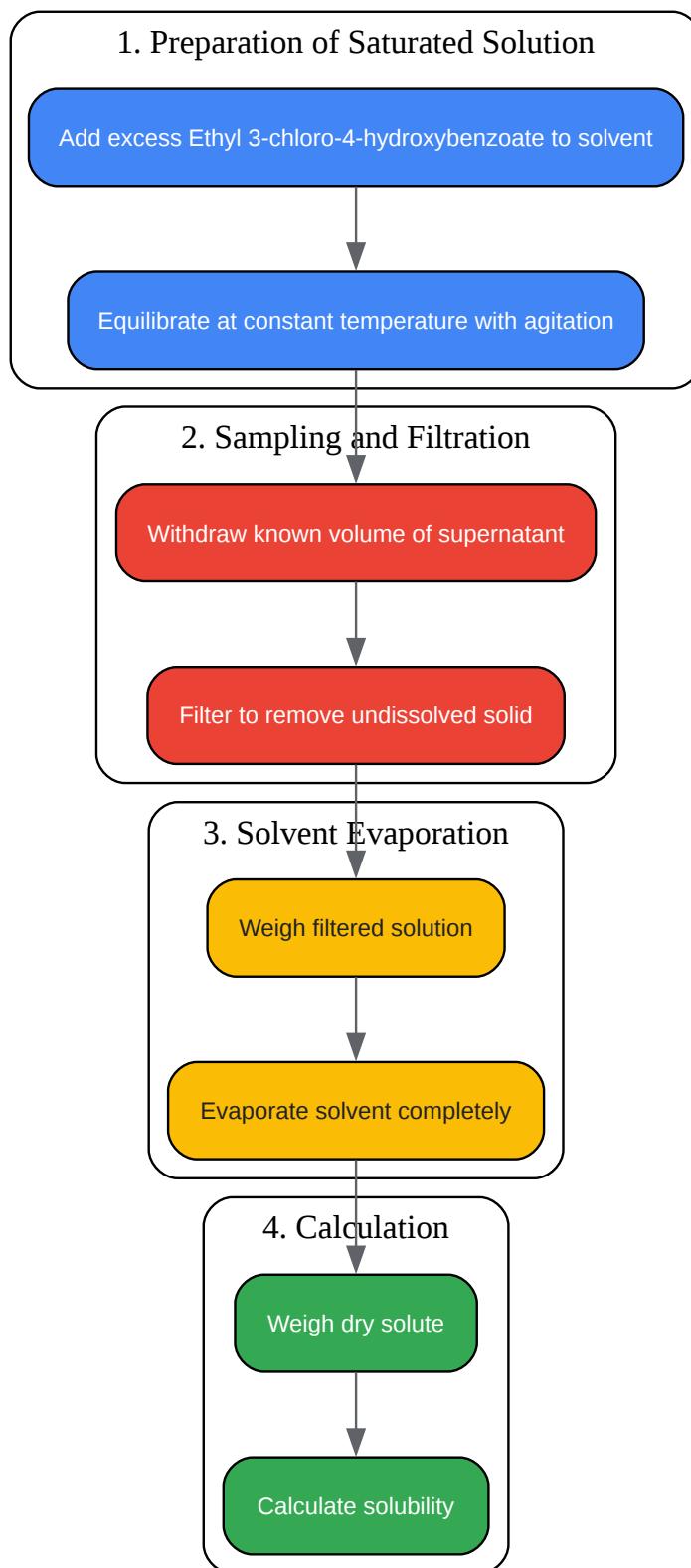
Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **Ethyl 3-chloro-4-hydroxybenzoate** to a known volume of the chosen solvent in a sealed container.
 - Agitate the mixture at a constant temperature using a thermostatic shaker or water bath until equilibrium is reached. The time to reach equilibrium should be determined

experimentally (typically 24-72 hours). The presence of undissolved solid is crucial to ensure saturation.

- Sample Withdrawal and Filtration:
 - Once equilibrium is established, allow the solution to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a known volume (e.g., 10 mL) of the supernatant using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation or dissolution.
 - Immediately filter the withdrawn sample through a syringe filter (with a pore size appropriate to remove all solid particles, e.g., 0.45 μm) into a pre-weighed, dry container (e.g., a beaker or evaporating dish).
- Solvent Evaporation:
 - Weigh the container with the filtered saturated solution to determine the mass of the solution.
 - Evaporate the solvent from the solution. This can be achieved by placing the container in an oven at a temperature below the boiling point of the solvent and the melting point of the solute until all the solvent has evaporated.
- Determination of Solute Mass:
 - Once the solvent is completely removed, cool the container to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the container with the dry solute.
 - The mass of the dissolved **Ethyl 3-chloro-4-hydroxybenzoate** is the difference between the final mass of the container with the solute and the initial mass of the empty container.
- Calculation of Solubility:
 - The solubility can be expressed in various units, such as grams of solute per 100 mL of solvent (g/100 mL) or moles of solute per liter of solution (mol/L).

Experimental Workflow Diagram



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Caption: Experimental workflow for the gravimetric determination of solubility.

Conclusion

While quantitative solubility data for **Ethyl 3-chloro-4-hydroxybenzoate** is not readily available, this technical guide provides essential physicochemical information and a robust experimental protocol for its determination. The qualitative solubility of the related compound, Ethyl 4-hydroxybenzoate, suggests that **Ethyl 3-chloro-4-hydroxybenzoate** is likely to be sparingly soluble in water and more soluble in common organic solvents. For precise formulation and process development, it is imperative that researchers perform experimental solubility studies as outlined in this guide. This will ensure accurate and reliable data for their specific applications.

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References

- 1. solubilityofthings.com [solubilityofthings.com]
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